

Application of cis-4-Decenal in Fragrance Development: Application Notes and Protocols

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Compound of Interest

Compound Name: *cis-4-Decenal*

Cat. No.: B1232446

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For Researchers, Scientists, and Fragrance Development Professionals

Introduction

Cis-4-Decenal (CAS No. 21662-09-9) is a potent, unsaturated aldehyde prized in the fragrance industry for its unique and powerful olfactory profile.^[1] It possesses a complex scent characterized by intense citrus, aldehydic, and orange notes, with nuances of cardamom and a watery freshness.^[1] This monounsaturated fatty aldehyde is a key component in creating fresh, natural, and diffusive top notes, particularly in citrus and floral fragrance compositions.^[2] Its chemical structure, featuring a cis-double bond at the fourth position, is believed to contribute to a more natural and fresh aroma compared to its trans-isomer.^[3] This document provides detailed application notes and experimental protocols for the effective use of **cis-4-Decenal** in fragrance development.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **cis-4-Decenal** is essential for its effective handling and application in fragrance formulations.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O	[4]
Molecular Weight	154.25 g/mol	[4]
Appearance	Colorless to pale yellow liquid	
Odor Profile	Citrus, aldehydic, orange, watery, cardamom	[1]
Boiling Point	78-80 °C at 10 mmHg	[5]
Density	0.847 g/mL at 25 °C	[5]
Refractive Index	n ₂₀ /D 1.443	[5]
Solubility	Soluble in ethanol and most fixed oils; insoluble in water.	[1]
Vapor Pressure	0.080 mmHg at 20 °C	[1]
Flash Point	82 °C (179.6 °F) - closed cup	

Olfactory Profile and Application in Fragrance Compositions

Cis-4-Decenal is a high-impact raw material that can significantly influence the character of a fragrance even at low concentrations.

Odor Characteristics:

- Primary Notes: Intense citrus (specifically orange and mandarin), aldehydic, fresh, and watery.
- Secondary Notes: Spicy (reminiscent of cardamom), green, and slightly fatty.[1]
- Performance: It is described as very powerful and diffusive, providing a significant lift to the top notes of a fragrance.[6]

Applications in Fragrance Types:

- **Citrus Fragrances:** Essential for building authentic and powerful orange, mandarin, and grapefruit accords. It imparts a juicy, zesty quality that is difficult to achieve with other materials.
- **Floral Fragrances:** Can be used in traces to add a fresh, dewy, and sparkling dimension to floral bouquets, particularly those featuring orange blossom or muguet.[\[6\]](#)
- **Fruity Fragrances:** Enhances the freshness and naturalness of various fruit accords.
- **Aldehydic Fragrances:** Contributes to the classic aldehydic profile, adding a modern, citrusy twist.

Recommended Usage Levels: Due to its potency, **cis-4-Decenal** should be used with caution. Typical usage levels in the final fragrance concentrate range from traces to 0.5%, with a recommendation to start with highly diluted solutions (e.g., 0.1% or 1%) for initial evaluations.
[\[1\]](#)[\[6\]](#)

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Quality Control and Analysis

This protocol outlines a standard method for the analysis of **cis-4-Decenal**, which can be adapted for quality control of the raw material or for its quantification in a fragrance oil.

Objective: To identify and quantify **cis-4-Decenal** and to identify any impurities, such as the trans-isomer.

Instrumentation and Materials:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: A non-polar column such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) is suitable. For confirmation, a polar column (e.g., DB-Wax) can be used.
- Carrier Gas: Helium, at a constant flow rate of 1.0 mL/min.
- Injector: Split/splitless injector.

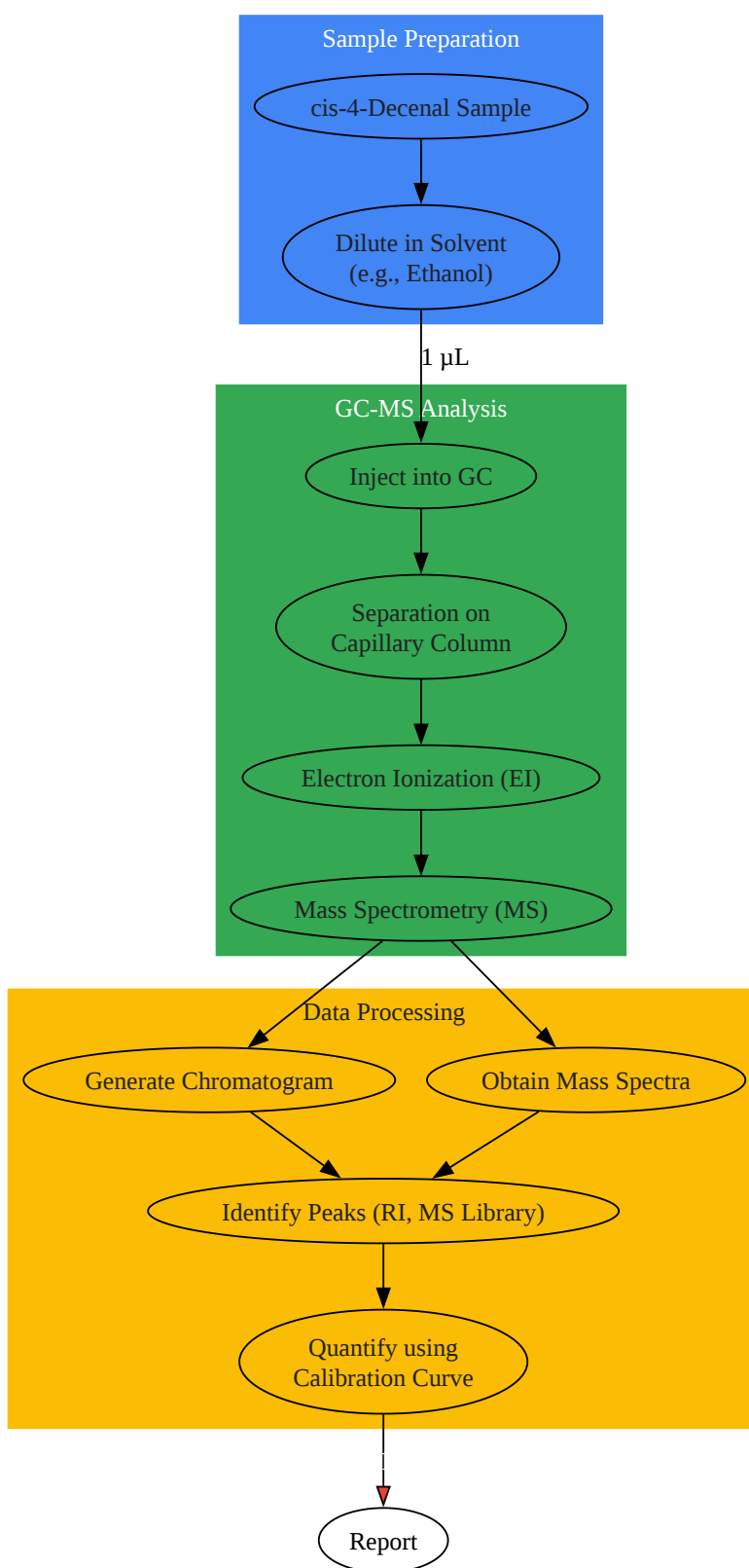
- Sample: **cis-4-Decenal** raw material or fragrance oil containing **cis-4-Decenal**, diluted in a suitable solvent (e.g., ethanol or hexane).
- Reference Standard: Certified reference standard of **cis-4-Decenal**.

GC-MS Parameters:

Parameter	Setting
Injector Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1 (can be adjusted based on concentration)
Oven Temperature Program	Initial 60 °C for 2 min, ramp at 5 °C/min to 240 °C, hold for 5 min
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40-400 amu

Data Analysis:

- Identification: Compare the mass spectrum and retention time of the peak of interest with that of the certified reference standard. The Kovats Retention Index (RI) should also be calculated and compared with literature values (e.g., from the NIST WebBook).[\[4\]](#)
- Quantification: Prepare a calibration curve using the reference standard at different concentrations. The concentration of **cis-4-Decenal** in the sample can be determined from this curve.



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Sensory Evaluation Protocol: Triangle Test

This protocol is designed to determine if a perceptible difference exists between two fragrance formulations, for example, one containing **cis-4-Decenal** and a control without it, or to compare the olfactory impact of the cis- and trans-isomers.

Objective: To determine if a statistically significant sensory difference exists between two samples.

Materials:

- Two fragrance samples to be compared (e.g., Sample A and Sample B).
- Odor-free smelling strips.
- A panel of at least 15 trained sensory assessors.
- A well-ventilated, odor-free evaluation room.
- Data collection forms.

Procedure:

- Sample Preparation: Dip smelling strips into the fragrance oils approximately 15 minutes before evaluation to allow the initial solvent notes to dissipate.
- Presentation: Present each panelist with three smelling strips, two of which are from one sample and one from the other (e.g., AAB, BBA, ABA, BAB). The order of presentation should be randomized for each panelist.
- Evaluation: Instruct the panelists to sniff each strip from left to right and identify the sample that is different from the other two.
- Data Collection: Record the responses of each panelist.
- Statistical Analysis: Analyze the data using a binomial test or a chi-squared test to determine if the number of correct identifications is statistically significant. A significance level of $p < 0.05$ is typically used.

Illustrative Sensory Panel Data (Triangle Test):

Panelist	Samples Presented	Correctly Identified?
1	AAB	Yes
2	BBA	Yes
3	ABA	No
4	BAB	Yes
...
15	AAB	Yes
Total Correct	11	
Significance (p-value)	< 0.05	

Conclusion: In this illustrative example, a statistically significant difference was perceived between the two samples.

Stability Testing Protocol

Aldehydes, particularly unsaturated ones like **cis-4-Decenal**, can be prone to degradation over time, which can impact the fragrance's scent profile and longevity. This protocol outlines an accelerated stability study.

Objective: To assess the stability of **cis-4-Decenal** in a fragrance formulation under accelerated aging conditions.

Materials:

- Fragrance formulation containing a known concentration of **cis-4-Decenal** in an alcoholic base.
- Control sample of the same formulation stored under ideal conditions (e.g., refrigerated, in the dark).
- Glass vials with airtight seals.

- Oven for controlled temperature storage.
- UV light chamber.
- GC-MS for quantitative analysis.

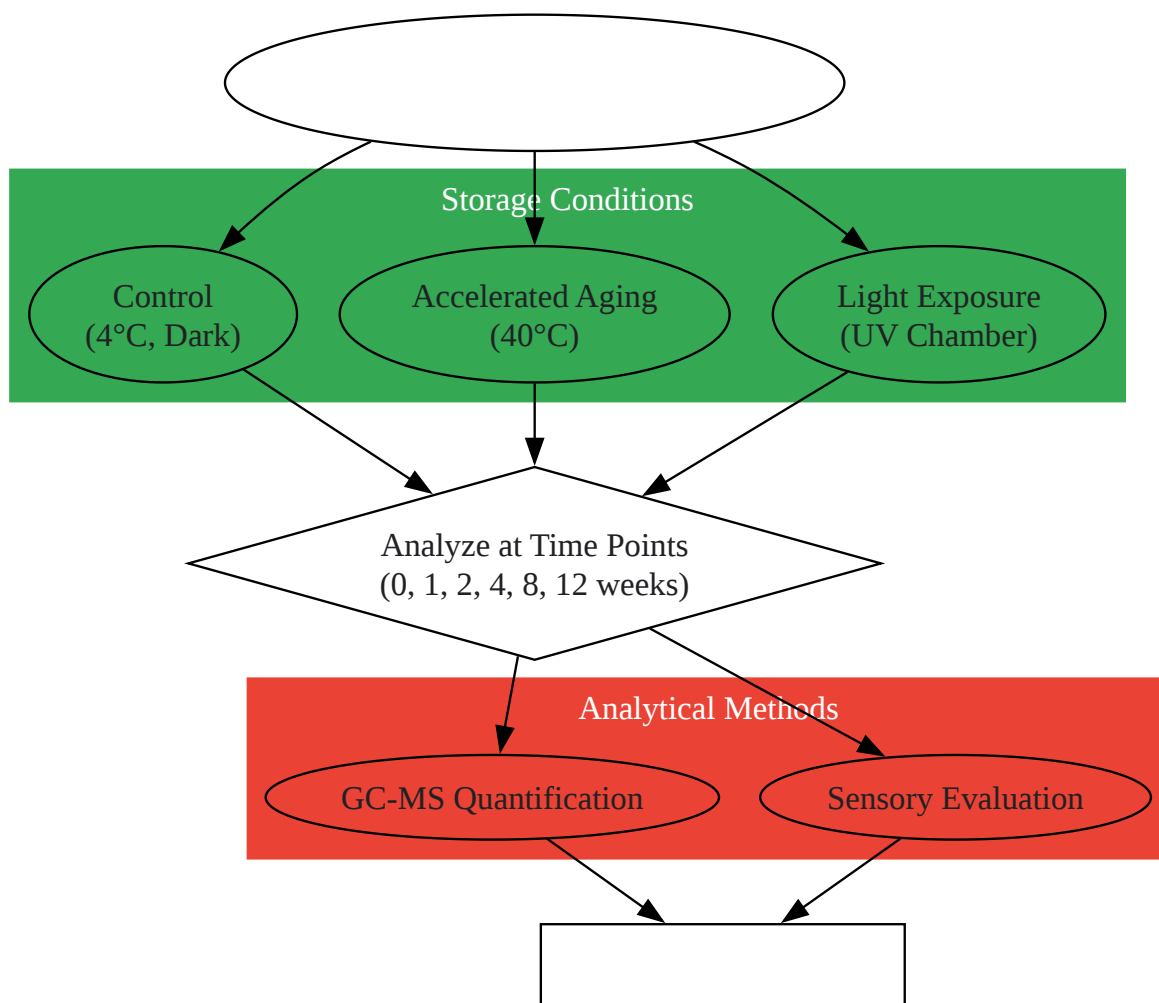
Procedure:

- Sample Preparation: Prepare multiple aliquots of the fragrance formulation in sealed glass vials.
- Storage Conditions:
 - Accelerated Aging (Heat): Store a set of samples in an oven at a constant temperature of 40°C.
 - Light Exposure: Store another set of samples in a UV light chamber at room temperature.
 - Control: Store a set of samples in a refrigerator at 4°C, protected from light.
- Time Points: Analyze samples at regular intervals (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- Analysis: At each time point, analyze the samples using the GC-MS protocol described above to quantify the concentration of **cis-4-Decenal**. A sensory evaluation (e.g., by a trained perfumer) should also be conducted to assess any changes in the odor profile.

Illustrative Stability Data for **cis-4-Decenal** in an Alcoholic Fragrance Base:

Time (weeks)	Concentration at 4°C (%)	Concentration at 40°C (%)	Concentration under UV Light (%)
0	0.50	0.50	0.50
1	0.50	0.48	0.47
2	0.49	0.45	0.43
4	0.49	0.41	0.38
8	0.48	0.35	0.30
12	0.48	0.28	0.22

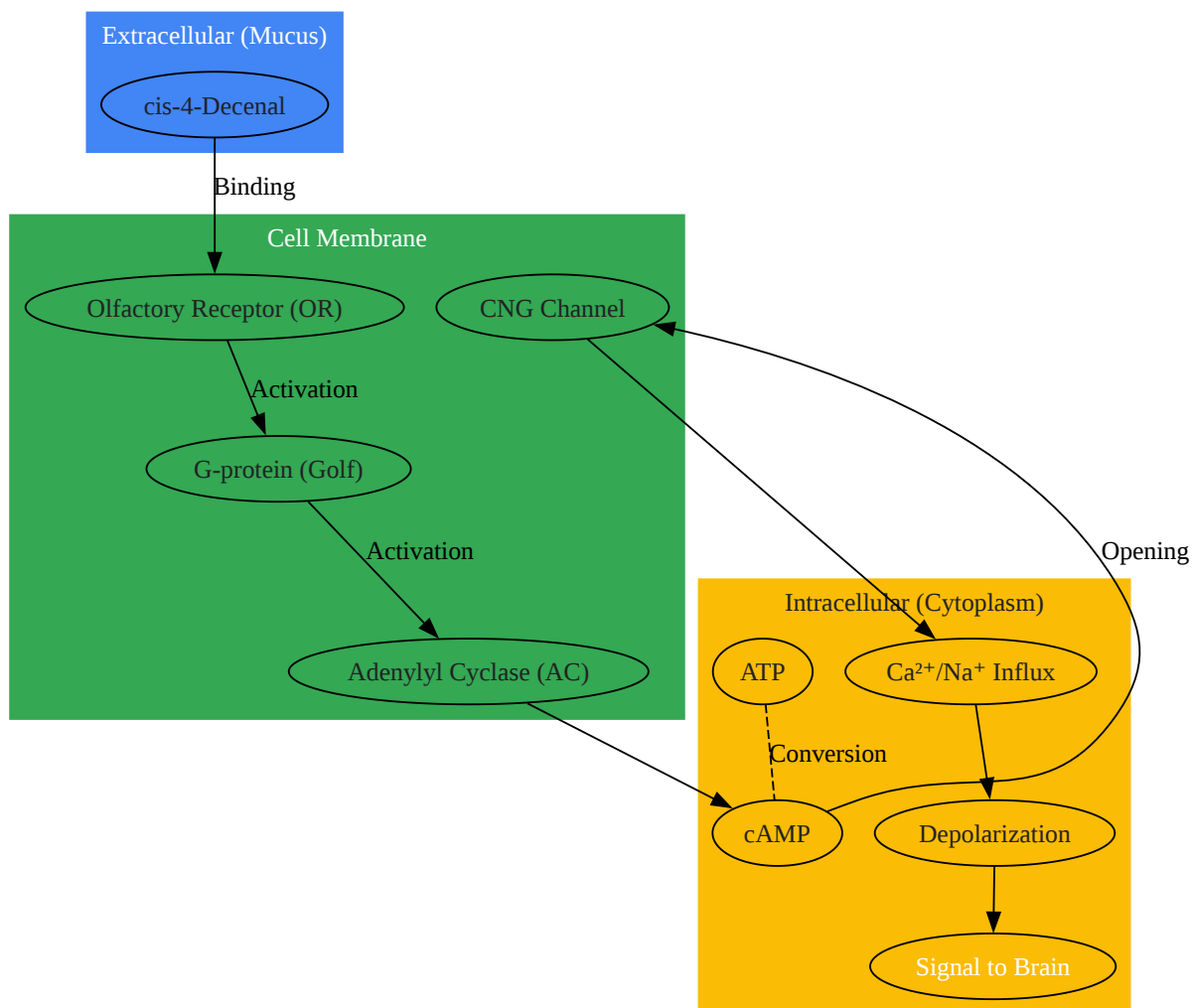
Note: This data is illustrative and represents a hypothetical degradation profile. Actual stability will depend on the specific formulation, including the presence of antioxidants and other stabilizing agents.



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Olfactory Signaling Pathway

The perception of ***cis-4-Decenal***, like other odorants, is initiated by its interaction with specific Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. This interaction triggers a cascade of intracellular events leading to the generation of an electrical signal that is transmitted to the brain.



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Safety and Handling

Cis-4-Decenal is classified as a skin and eye irritant.[3] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling the neat material. It is recommended to work in a well-ventilated area. For use in consumer products, adherence to the guidelines and standards set by regulatory bodies such as the International Fragrance Association (IFRA) is mandatory. The recommended usage level in fragrance concentrates is up to 1.0%.[1]

Conclusion

Cis-4-Decenal is a valuable and impactful raw material for fragrance creation, offering a unique combination of freshness, citrus character, and diffusive power. A comprehensive understanding of its properties, along with rigorous quality control, sensory evaluation, and stability testing, is crucial for its successful application in the development of innovative and high-performing fragrances. The protocols and data presented in this document provide a framework for the scientific and creative exploration of **cis-4-Decenal** in the field of fragrance development.

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